

A Comprehensive Technical Guide to the Safe Handling of 1-Isopropylimidazole

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Compound of Interest

Compound Name: 1-Isopropylimidazole

Cat. No.: B1312584

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth overview of the safety and handling precautions for **1-Isopropylimidazole** (CAS No. 4532-96-1). The information herein is intended to equip laboratory and research personnel with the necessary knowledge to handle this compound safely and effectively, minimizing exposure risks and ensuring a secure working environment.

Chemical Identification and Properties

1-Isopropylimidazole, also known as 1-(propan-2-yl)-1H-imidazole, is a light yellow to colorless transparent liquid.^{[1][2][3][4]} It is a versatile organic compound used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.^{[1][3][5]} Its imidazole ring structure, substituted with an isopropyl group, gives it a unique reactivity profile.^[5]

Physical and Chemical Data

The following table summarizes the key physical and chemical properties of **1-Isopropylimidazole**.

| Property | Value | Source(s) |
|-------------------|--|-----------------|
| Molecular Formula | C6H10N2 | [1][2][3] |
| Molecular Weight | 110.16 g/mol | [2][4][6] |
| Appearance | Light yellow or colorless transparent liquid | [1][2][3][4] |
| Boiling Point | 203.3 ± 9.0 °C at 760 mmHg; 104°C at 7 mmHg | [1][2][4][6][7] |
| Density | 0.96 - 1.0 ± 0.1 g/cm ³ | [1][2][4] |
| Flash Point | 76.7 ± 18.7 °C; 126°C (literature) | [1][2][4] |
| Vapour Pressure | 0.4 ± 0.4 mmHg at 25°C | [1] |
| Refractive Index | 1.4800 to 1.4840; 1.513 | [1][7] |
| pKa | 7.15 ± 0.20 (Predicted) | [3][7] |
| LogP | 0.67 | [1] |

Hazard Identification and Classification

1-Isopropylimidazole is classified as a hazardous substance. It is crucial to understand its potential health effects and physical hazards to ensure proper handling.

GHS Hazard Statements

The compound is associated with the following GHS hazard statements:

- H227: Combustible liquid.[8][9]
- H302: Harmful if swallowed.[8]
- H311: Toxic in contact with skin.[8]
- H314: Causes severe skin burns and eye damage.[8]

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H361: Suspected of damaging fertility or the unborn child.[8]

Toxicological Summary

While specific toxicological data for **1-Isopropylimidazole** is limited, information for the related compound 1-Methylimidazole suggests potential hazards.

| Toxicity Metric | Value | Species | Source(s) |
|-------------------|-----------------|---------|------------------------------|
| Acute Oral LD50 | 1130 mg/kg | Rat | [10] (for 1-Methylimidazole) |
| Acute Dermal LD50 | 400 - 600 mg/kg | Rabbit | [10] (for 1-Methylimidazole) |

The substance is considered very hazardous in case of skin contact (irritant) and ingestion.[10] Repeated or prolonged exposure can cause damage to the upper respiratory tract, skin, and eyes.[10]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict protocols is mandatory when working with **1-Isopropylimidazole**.

General Handling Protocol

- Risk Assessment: Before commencing any work, perform a thorough risk assessment. Identify potential hazards and establish control measures.
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[2]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 4. This includes, but is not limited to, chemical-resistant gloves, safety goggles or a face shield, and

a lab coat.[2][8]

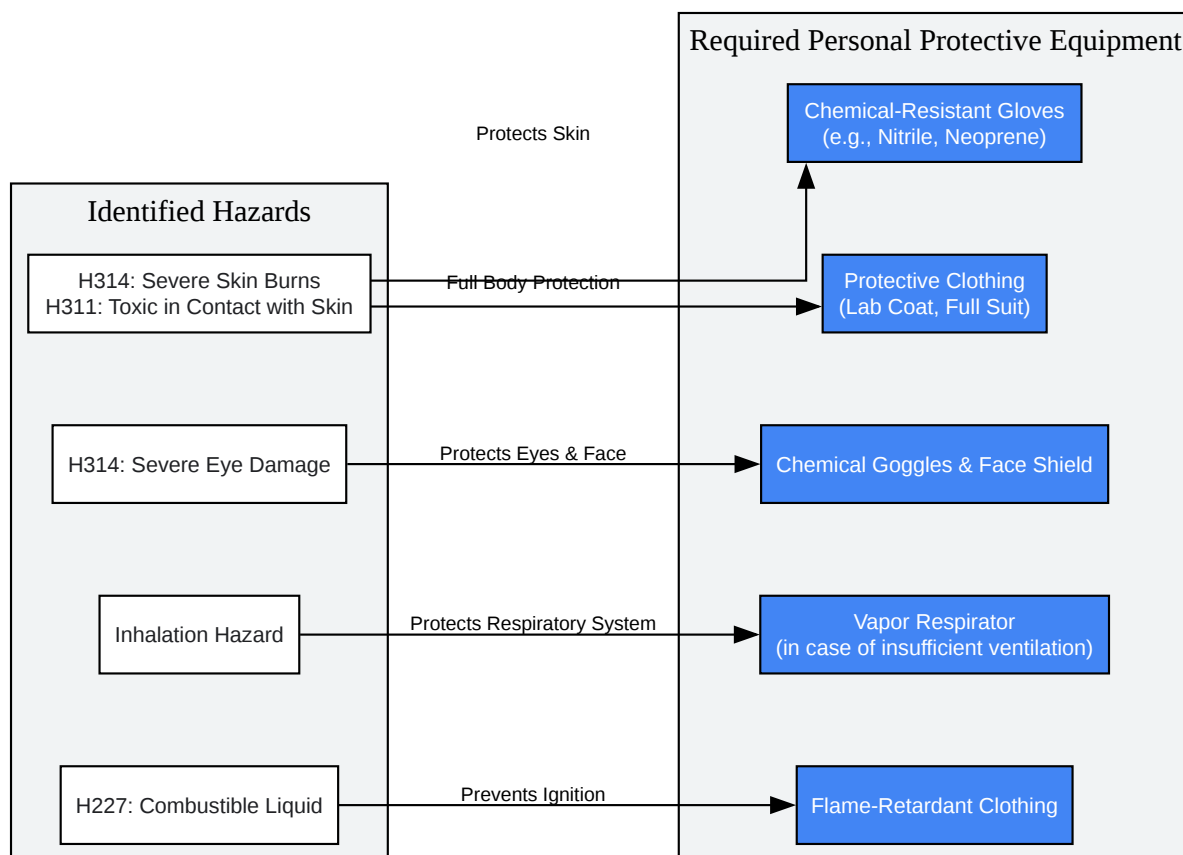
- Ignition Sources: Keep the compound away from heat, sparks, open flames, and other sources of ignition.[8][9] Use non-sparking tools and take precautionary measures against static discharge.[2][8]
- Hygiene: Do not eat, drink, or smoke in the work area.[8] Wash hands thoroughly after handling.[2][8]
- Storage: Store in a tightly sealed container in a dry, well-ventilated place, away from incompatible materials such as oxidizing agents.[7][10] Keep the container cool.[9]

Accidental Release (Spill) Protocol

- Evacuation: Evacuate non-essential personnel from the spill area.[2][11]
- Ventilation: Ensure adequate ventilation.
- Ignition Sources: Remove all sources of ignition.[2]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[2]
- Absorption: For small spills, absorb with an inert material (e.g., sand, vermiculite) and collect for disposal.
- Personal Protection: Responders must wear appropriate PPE, including respiratory protection if vapors are present.[2][8]
- Disposal: Dispose of contaminated material in suitable, closed containers according to local, state, and federal regulations.[2][8]

Personal Protective Equipment (PPE)

The following diagram illustrates the logical selection of PPE based on identified hazards.



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Caption: Logical workflow for selecting appropriate PPE for **1-Isopropylimidazole**.

First Aid Measures

Immediate medical attention is crucial in case of exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[10] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[8][10]

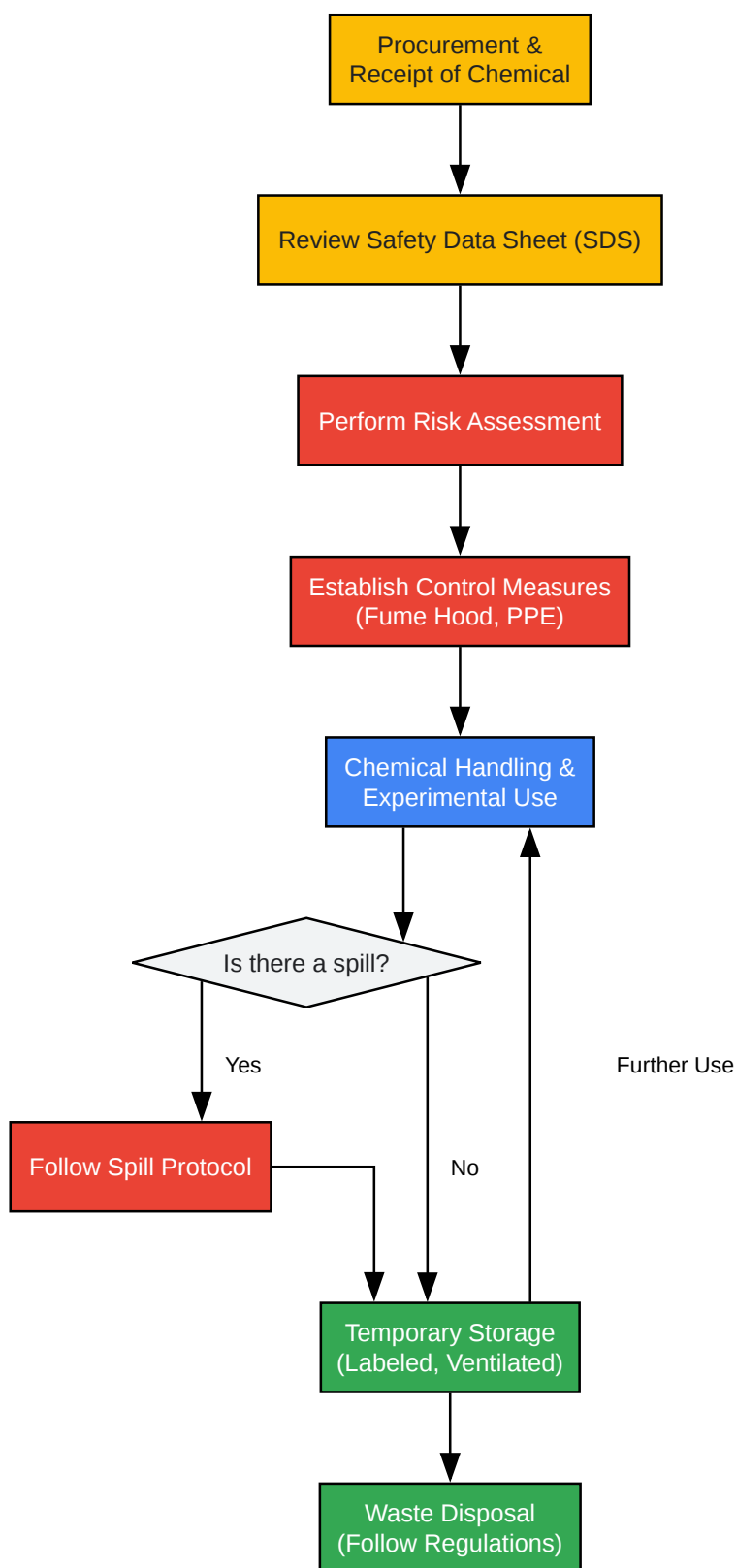
- Skin Contact: Immediately remove all contaminated clothing.[8] Flush skin with plenty of water for at least 15 minutes.[10] Seek immediate medical attention.[8][10]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[8][10] If not breathing, give artificial respiration.[10] Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting.[8] Rinse mouth with water.[8] Never give anything by mouth to an unconscious person.[10] Seek immediate medical attention.[8][10]

Fire Fighting and Reactivity

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: The compound is a combustible liquid.[8][9] Vapors may form explosive mixtures with air.
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[2][8]
- Reactivity: Stability data is not readily available, but it is incompatible with strong oxidizing agents.[10]

Workflow for Safe Chemical Handling

The following diagram outlines a logical workflow for the safe handling of **1-Isopropylimidazole** from procurement to disposal.



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Caption: A logical workflow for the safe lifecycle management of **1-Isopropylimidazole**.

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